

Daphnilongeridine: A Technical Overview of a Cytotoxic Alkaloid

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Compound of Interest

Compound Name: *Daphnilongeridine*

Cat. No.: *B15588667*

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Abstract

Daphnilongeridine is a complex polycyclic alkaloid belonging to the extensive family of Daphniphyllum alkaloids. Isolated from the plant species *Daphniphyllum longeracemosum*, this natural product has garnered interest within the scientific community for its potential cytotoxic activities. This technical guide provides a comprehensive overview of the available information on **Daphnilongeridine**, including its chemical identity, and situates it within the broader context of related cytotoxic Daphniphyllum alkaloids. Due to the limited specific experimental data on **Daphnilongeridine**, this document also presents representative experimental protocols and potential mechanisms of action based on studies of closely related compounds.

Chemical Identity

CAS Number: 922522-15-4

Molecular Formula: $C_{32}H_{51}NO_4$

Property	Value
CAS Registry Number	922522-15-4
Molecular Formula	C ₃₂ H ₅₁ NO ₄
Molecular Weight	513.75 g/mol
Source Organism	Daphniphyllum longeracemosum[1][2]

Biological Activity: Cytotoxicity

While specific quantitative cytotoxic data for **Daphnilongeridine** is not extensively available in peer-reviewed literature, it is reported to exhibit cytotoxicity against several tumor cell lines. The broader class of Daphniphyllum alkaloids has demonstrated significant cytotoxic effects across a range of cancer cell lines. To provide a comparative context, the following table summarizes the cytotoxic activities (IC₅₀ values) of several other Daphniphyllum alkaloids.

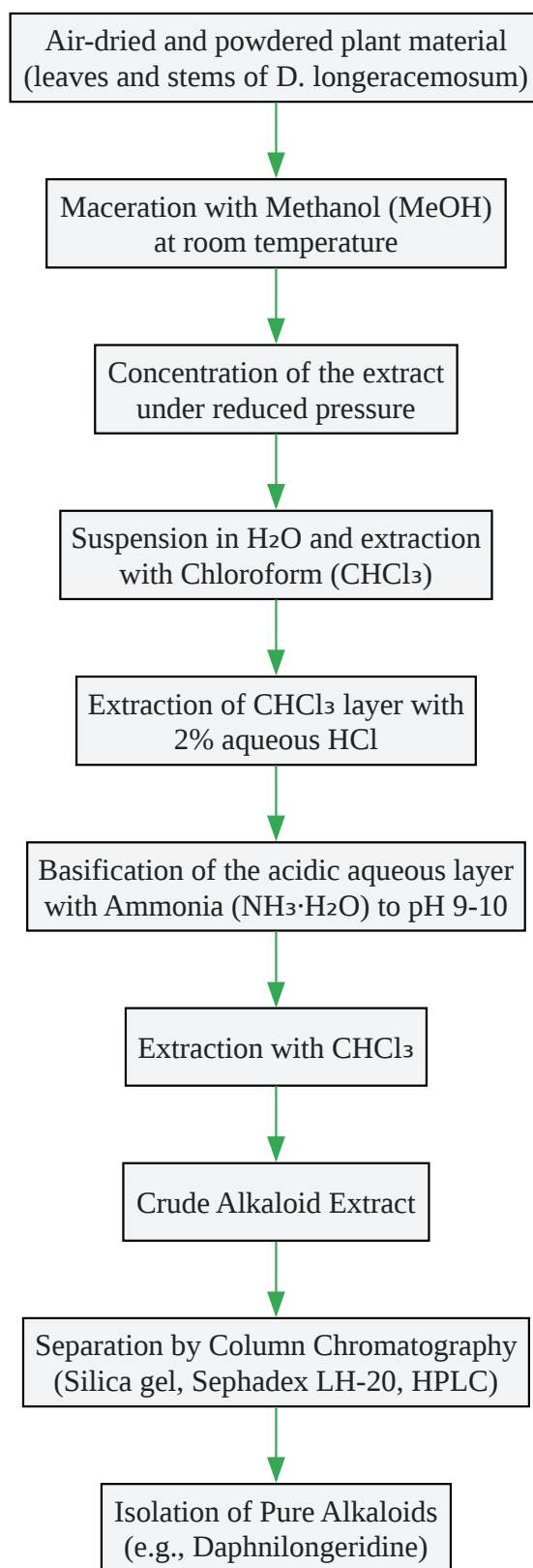
Alkaloid	Cell Line	IC ₅₀ (μM)	Reference
Daphnezomine W	HeLa	16.0 μg/mL	[3][4]
Daphnioldhanol A	HeLa	31.9	[5]
A closely related alkaloid	HeLa	~3.89	[6]

Experimental Protocols

The following sections detail generalized experimental protocols relevant to the study of **Daphnilongeridine** and related alkaloids. These are intended to serve as a foundational methodology for researchers.

Isolation of Daphniphyllum Alkaloids

This protocol outlines a general procedure for the extraction and isolation of alkaloids from Daphniphyllum species.

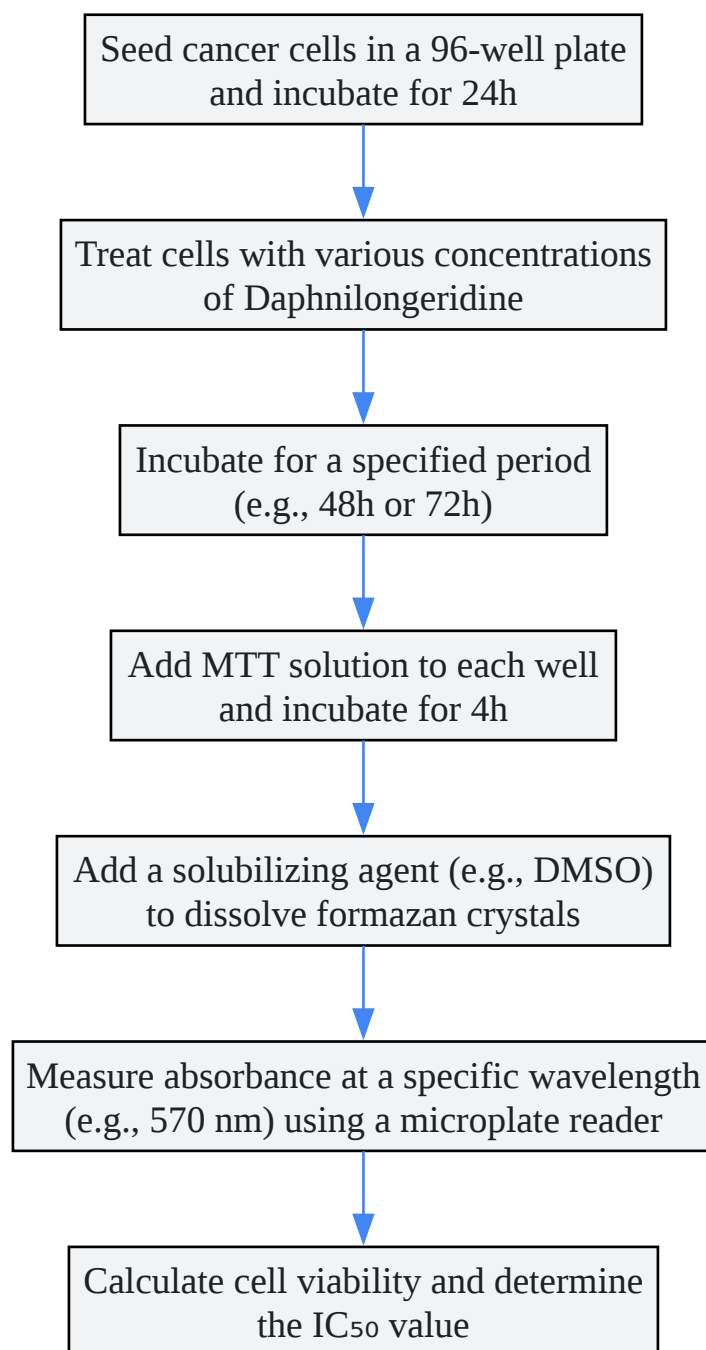


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Figure 1. General workflow for the isolation of *Daphniphyllum* alkaloids.

Cytotoxicity Assessment: MTT Assay

The 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay is a colorimetric assay for assessing cell metabolic activity and is widely used to measure cytotoxicity.

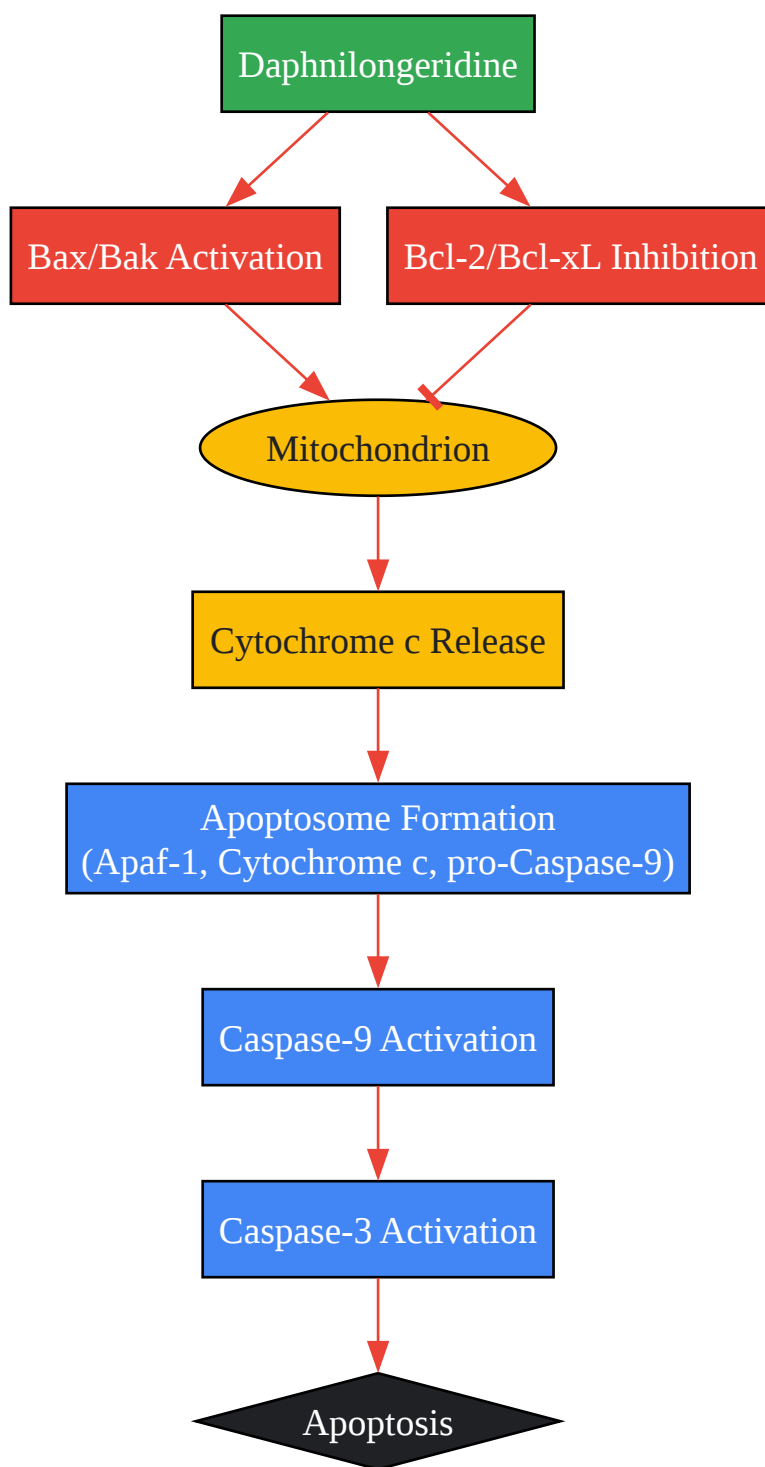


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Figure 2. Workflow for determining cytotoxicity using the MTT assay.

Potential Mechanism of Action: Induction of Apoptosis

Many cytotoxic natural products exert their anticancer effects by inducing programmed cell death, or apoptosis. While the specific signaling pathways affected by **Daphnilongeridine** have not been elucidated, the intrinsic apoptosis pathway is a common mechanism. This pathway is regulated by the Bcl-2 family of proteins and involves the release of cytochrome c from the mitochondria, leading to the activation of caspases.



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